

Prolylrapamycin vs. Rapamycin: A Comprehensive Structural and Mechanistic Analysis

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Compound of Interest

Compound Name: *Prolylrapamycin*

Cat. No.: *B1232259*

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This technical guide provides an in-depth exploration of the structural distinctions between rapamycin (also known as sirolimus) and its derivative, **prolylrapamycin**. It details the core chemical differences, analytical methods for their characterization, and the resulting implications for biological activity, with a focus on quantitative data and experimental methodologies.

Executive Summary

Rapamycin is a macrolide compound produced by the bacterium *Streptomyces hygroscopicus*, widely recognized for its potent immunosuppressive and antiproliferative properties.[1][2] These effects are primarily mediated through the inhibition of the mammalian target of rapamycin (mTOR), a crucial kinase in cell growth and metabolism.[3][4] **Prolylrapamycin** is a naturally occurring derivative and a known impurity found in rapamycin production batches.[5][6] While structurally very similar, a subtle alteration in a key heterocyclic ring structure differentiates the two molecules, impacting their molecular weight and biological potency. This document elucidates this critical difference.

Core Structural Differences

The fundamental structural difference between rapamycin and **prolylrapamycin** lies in the substitution of a six-membered piperidine ring in rapamycin with a five-membered pyrrolidine ring in **prolylrapamycin**.^{[7][8]} This change results from the loss of a methylene group (CH₂) from the piperidine moiety. This seemingly minor alteration leads to a decrease in the molecular formula and weight of **prolylrapamycin** compared to its parent compound.

A complete characterization using various spectroscopic methods has definitively confirmed this structural change.^[8] The numbering of the atoms in **prolylrapamycin** is often kept consistent with that of rapamycin for ease of comparison, highlighting the absence of the carbon at position 4 in the heterocyclic ring.^{[7][9]}

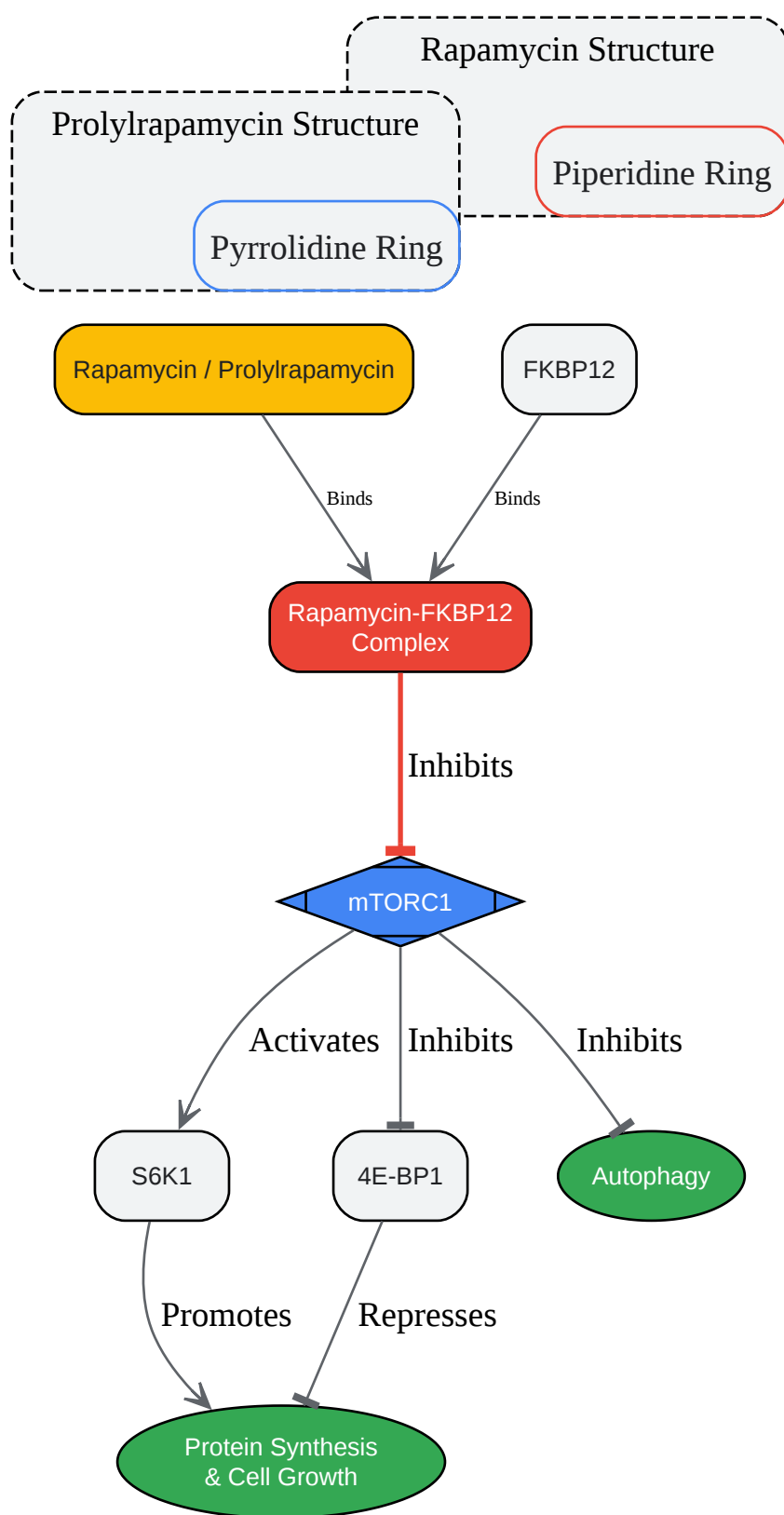
Quantitative and Physicochemical Data

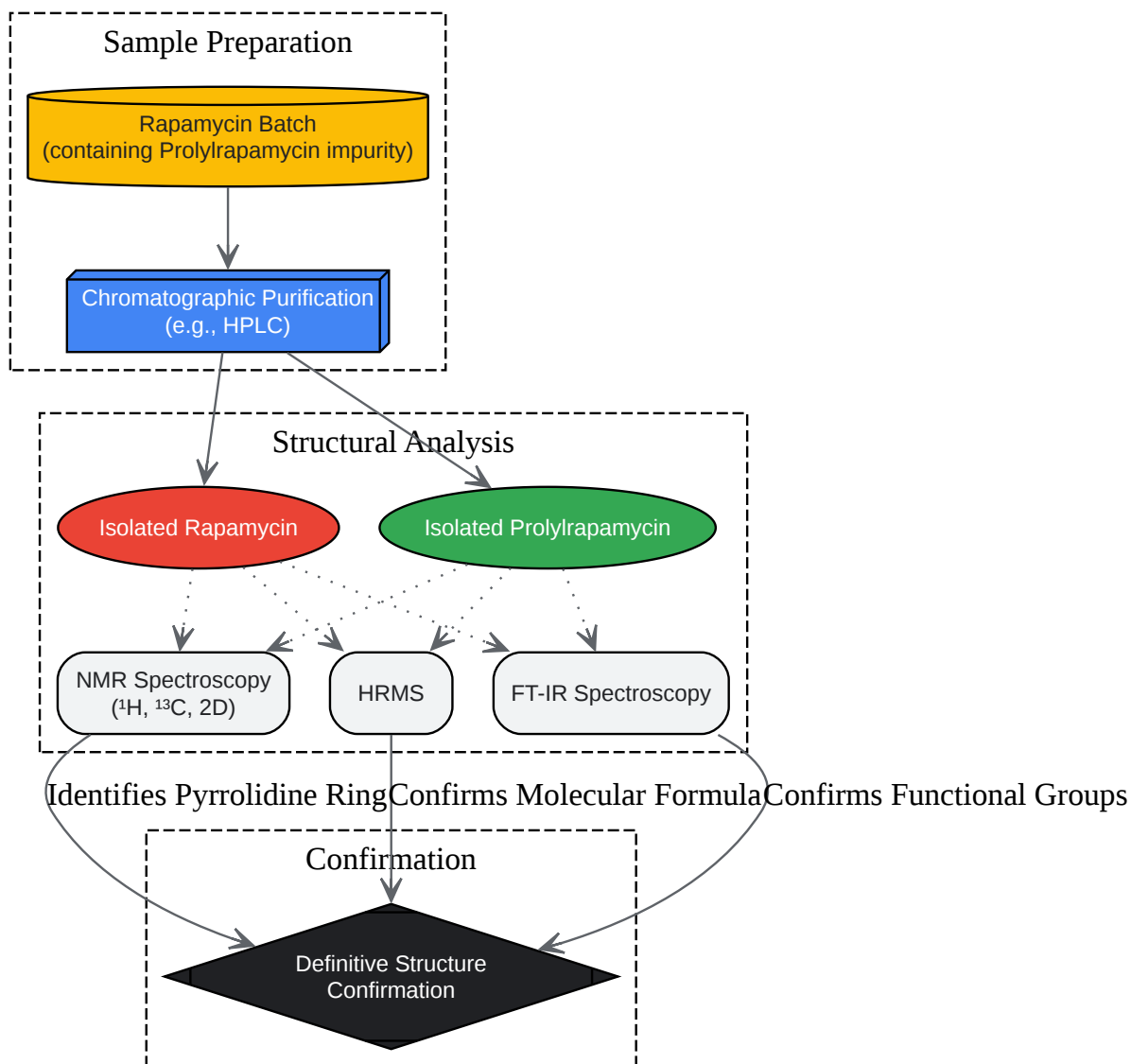
The structural modification directly impacts the physicochemical properties of the molecules. The following table summarizes the key quantitative differences.

Property	Rapamycin (Sirolimus)	Prolylrapamycin	Data Source(s)
Molecular Formula	C ₅₁ H ₇₉ NO ₁₃	C ₅₀ H ₇₇ NO ₁₃	^{[6][7][10][11]}
Molecular Weight	914.18 g/mol	900.15 g/mol	^{[6][10][12]}
Core Heterocycle	Piperidine Ring	Pyrrolidine Ring	^{[7][8]}

Visualization of Structural Differences and Signaling Pathway

Visual diagrams are essential for conceptualizing the molecular distinctions and their mechanism of action.





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